

# Perfluoro-tert-butanol: A Technical Guide to Environmental and Safety Data

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## Compound of Interest

Compound Name: *Perfluoro-tert-butanol*

Cat. No.: *B1216648*

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This technical guide provides a comprehensive overview of the available environmental and safety data for **perfluoro-tert-butanol** (PFTB). Due to its unique properties, PFTB is a valuable compound in various scientific and industrial applications, including as a solvent and in the synthesis of specialty chemicals.<sup>[1]</sup> However, as with many perfluorinated compounds, concerns regarding its environmental fate and potential health effects necessitate a thorough evaluation. This document summarizes key data from safety data sheets, toxicological studies, and environmental science literature to inform safe handling, risk assessment, and future research.

## Chemical and Physical Properties

**Perfluoro-tert-butanol** is a colorless liquid with high thermal stability and resistance to chemical degradation.<sup>[1]</sup> Its fully fluorinated tert-butyl group imparts both hydrophobic and lipophobic characteristics.<sup>[1]</sup>

Property	Value	Source
CAS Number	2378-02-1	[1]
Molecular Formula	C4HF9O	[1]
Molecular Weight	236.04 g/mol	
Boiling Point	45 °C	[2]
Melting Point	-15 °C	[2]
Density	1.693 g/mL at 25 °C	[2]
Vapor Pressure	357.7 hPa at 20 °C	[2]
Flash Point	44-45 °C	[2]
Water Solubility	No data available	[2]
pKa	5.4	

## Safety Data

## Toxicological Data

The primary hazards associated with **perfluoro-tert-butanol** are acute inhalation toxicity, skin irritation, and serious eye irritation.[3][4]

Endpoint	Species	Value	Classification	Source
Acute Inhalation Toxicity	Mouse	LC50: 5,115 mg/L (4 h)	Toxic if inhaled	[5]
Acute Inhalation Toxicity (QSAR)	Mouse	pLC50: 4.363 [-log(mmol/m <sup>3</sup> )]	-	
Skin Corrosion/Irritation	-	Causes skin irritation	Warning	[3][4]
Serious Eye Damage/Irritation	-	Causes serious eye irritation	Warning	[3][4]
Specific Target Organ Toxicity (Single Exposure)	-	May cause respiratory irritation	Warning	[4][5]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.  
[3]

## Handling and Personal Protective Equipment (PPE)

Proper handling and storage are crucial to minimize exposure risks.

- Handling: Use only in well-ventilated areas or outdoors.[3] Avoid breathing vapors or mist.[5] Avoid contact with skin, eyes, and clothing.[5]
- Storage: Store in a cool, dry, and well-ventilated place.[5] Keep containers tightly closed.[3][5]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
  - Skin Protection: Wear protective gloves (Viton® is recommended) and clothing to prevent skin contact.[3]

- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.[4]

## Environmental Data

There is a notable lack of specific experimental data for the environmental fate and effects of **perfluoro-tert-butanol**. Many safety data sheets explicitly state "no data available" for ecotoxicity, persistence, and bioaccumulation.[2] General concerns for perfluorinated compounds include their persistence in the environment and potential for bioaccumulation.[1]

### Environmental Fate

Parameter	Finding	Remarks	Source
Persistence and Degradability	No experimental data available. Perfluorinated compounds are generally known for their persistence.	One safety data sheet suggests persistence is "unlikely" based on available information, but no supporting data is provided.	[3]
Bioaccumulative Potential	No experimental data available.	One safety data sheet suggests bioaccumulation is "unlikely," but no supporting data is provided.	[3]
Mobility in Soil	Likely to be mobile in the environment due to its volatility.	The product contains volatile organic compounds (VOCs) that will evaporate easily.	[3]

## Ecotoxicity

No quantitative data (e.g., LC50 for fish, EC50 for daphnia) for the aquatic toxicity of **perfluoro-tert-butanol** were found in the reviewed literature and safety data sheets.

## Atmospheric Lifetime and Global Warming Potential

While a specific atmospheric lifetime for **perfluoro-tert-butanol** has not been determined, a radiative efficiency value has been reported.

Parameter	Value	Source
Radiative Efficiency	37.4 W m <sup>-2</sup> ppb <sup>-1</sup> (from a 1995 source)	

The Global Warming Potential (GWP) is calculated based on the radiative efficiency and the atmospheric lifetime of a compound. Without a determined atmospheric lifetime, an accurate GWP cannot be calculated. However, the high radiative efficiency suggests that if the atmospheric lifetime is significant, the GWP could also be substantial.

## Experimental Protocols

Detailed experimental protocols for assessing the environmental and safety aspects of chemicals are established by organizations such as the Organisation for Economic Co-operation and Development (OECD). The following sections describe the general methodologies relevant to the data presented in this guide.

### Acute Inhalation Toxicity (OECD TG 403)

This test guideline describes the procedure for determining the acute toxicity of a substance when administered via inhalation.

- Principle: Groups of animals, typically rodents, are exposed to the test substance at various concentrations for a defined period (usually 4 hours).
- Procedure:
  - Test Animals: Healthy, young adult animals of a single sex (or both if significant differences are expected) are used.
  - Exposure: The animals are exposed in inhalation chambers to the test substance as a gas, vapor, or aerosol at a series of concentrations. A control group is exposed to clean air under the same conditions.

- Observation: Animals are observed for signs of toxicity during and after exposure for a period of up to 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Data Collection: The number of mortalities is recorded, and the LC50 (the concentration estimated to cause mortality in 50% of the test animals) is calculated.
- Endpoint: The primary endpoint is the LC50 value and the 95% confidence intervals.

## Aquatic Toxicity

Standardized tests are used to determine the toxicity of substances to aquatic organisms.

- Fish, Acute Toxicity Test (OECD TG 203):
  - Principle: Fish are exposed to the test substance in a static or semi-static system for 96 hours.
  - Endpoint: The LC50 is determined.
- Daphnia sp., Acute Immobilisation Test (OECD TG 202):
  - Principle: Young daphnids are exposed to the test substance for 48 hours.
  - Endpoint: The EC50 for immobilization is determined.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD TG 201):
  - Principle: A growing culture of algae is exposed to the test substance over a period of 72 hours.
  - Endpoint: The EC50 for growth inhibition is determined.

## Biodegradability

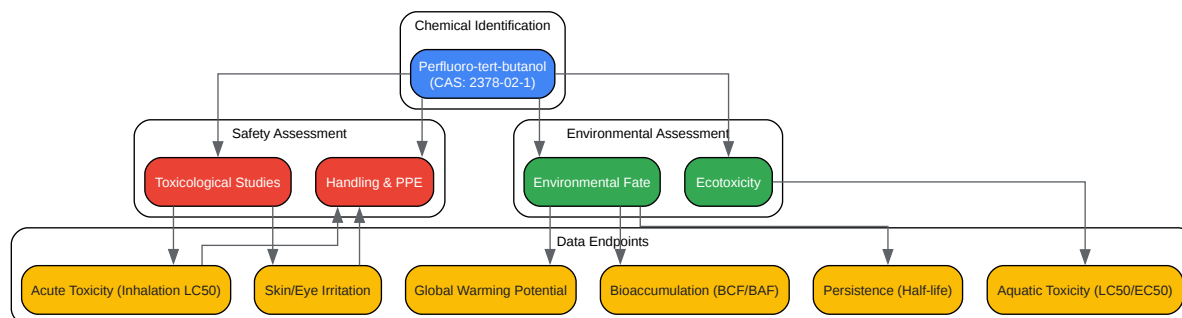
Various methods exist to assess the biodegradability of chemical substances. A common approach is the measurement of carbon dioxide evolution.

- CO2 Evolution Test (Modified Sturm Test; OECD TG 301B):
  - Principle: The test substance is incubated in a mineral medium with a microbial inoculum. The amount of CO2 produced is measured and compared to the theoretical maximum amount of CO2 that can be produced from the complete oxidation of the test substance.
  - Procedure:
    - A defined concentration of the test substance is added to a mineral salt medium.
    - The medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge).
    - The test vessels are incubated in the dark at a constant temperature.
    - The evolved CO2 is trapped in a solution (e.g., barium hydroxide or sodium hydroxide) and quantified by titration or with an inorganic carbon analyzer.
  - Endpoint: The percentage of biodegradation is calculated based on the amount of CO2 produced.

## Visualizations

### Logical Workflow for Environmental and Safety Assessment

The following diagram illustrates the logical workflow for assessing the environmental and safety profile of a chemical like **perfluoro-tert-butanol**.



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Caption: Logical workflow for the environmental and safety assessment of **perfluoro-tert-butanol**.

## Conclusion

The available data for **perfluoro-tert-butanol** indicate that it is a hazardous substance requiring careful handling due to its acute inhalation toxicity and irritant properties. While quantitative toxicological data is limited, the existing information necessitates the use of appropriate personal protective equipment and engineering controls to minimize exposure.

A significant data gap exists in the understanding of the environmental fate and ecotoxicity of **perfluoro-tert-butanol**. The general persistence of perfluorinated compounds raises concerns, and the lack of specific data for PFTB highlights an area where further research is critically needed. The high radiative efficiency also suggests that its potential impact as a greenhouse gas warrants investigation, particularly a determination of its atmospheric lifetime. For professionals in drug development and other research fields, this lack of environmental data should be a consideration in the lifecycle management of this chemical. It is recommended that where possible, less persistent and better-characterized alternatives are considered. In the absence of experimental data, computational methods such as Quantitative Structure-Activity



Relationship (QSAR) models could be employed to estimate the environmental properties of **perfluoro-tert-butanol** to provide preliminary risk assessments.

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